

# Physicochemical Properties of 5-Isothiocyanato-2-methylbenzofuran: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 5-Isothiocyanato-2-methylbenzofuran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **5-isothiocyanato-2-methylbenzofuran**, a heterocyclic compound with potential applications in pharmaceutical research. Due to the limited availability of direct experimental data for this specific molecule, this guide combines theoretical calculations, generalized experimental protocols, and an analysis of the known properties of its constituent chemical moieties—benzofuran and isothiocyanate—to present a thorough profile. This document is intended to serve as a valuable resource for researchers investigating the therapeutic potential of this and related compounds.

## Core Physicochemical Properties

The physicochemical properties of a compound are critical in determining its pharmacokinetic and pharmacodynamic profiles. These properties influence absorption, distribution, metabolism, and excretion (ADME), as well as target engagement.

## Table 1: Physicochemical Properties of 5-Isothiocyanato-2-methylbenzofuran

Property	Value	Method
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NOS	Calculated
Molecular Weight	189.24 g/mol	Calculated
Melting Point	Not available	See Experimental Protocol 1
Boiling Point	Not available	See Experimental Protocol 2
Solubility	Expected to be soluble in organic solvents and poorly soluble in water.	See Experimental Protocol 3
pKa	Not available	See Experimental Protocol 4

## Experimental Protocols

The following sections detail standardized experimental methodologies for determining the key physicochemical properties of organic compounds like **5-isothiocyanato-2-methylbenzofuran**.

### Experimental Protocol 1: Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, the melting point is a sharp, characteristic value.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)[\[1\]](#)[\[2\]](#)
- Capillary tubes (sealed at one end)[\[1\]](#)[\[3\]](#)
- Thermometer
- Spatula
- Mortar and pestle

#### Procedure:

- Ensure the sample of **5-isothiocyanato-2-methylbenzofuran** is pure and dry. If necessary, purify by recrystallization.
- Grind a small amount of the crystalline solid into a fine powder using a mortar and pestle.<sup>[2]</sup>
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.<sup>[3]</sup>
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- The melting point is reported as this range. For a pure compound, this range should be narrow (0.5-2 °C).

## Experimental Protocol 2: Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.<sup>[6][7][8][9][10]</sup>

#### Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)<sup>[6][9]</sup>

- Beaker

#### Procedure:

- Place a small amount (0.5-1 mL) of liquid **5-isothiocyanato-2-methylbenzofuran** into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the liquid.
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath (Thiele tube). The heat should be applied to the side arm to ensure uniform heating through convection.[\[2\]](#)
- Heat the bath slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[10\]](#)

## Experimental Protocol 3: Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

#### Apparatus:

- Test tubes
- Spatula
- Graduated cylinder or pipette
- Vortex mixer (optional)

#### Procedure:

- Place a small, accurately weighed amount of **5-isothiocyanato-2-methylbenzofuran** (e.g., 10 mg) into a series of test tubes.
- To each test tube, add a specific volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, dimethyl sulfoxide (DMSO), dichloromethane).
- Stir or vortex the mixture for a set period (e.g., 1-2 minutes).[\[11\]](#)
- Visually observe if the solid has completely dissolved.
- If the compound dissolves, it is considered soluble in that solvent at that concentration. If it does not dissolve, it is considered insoluble. For more quantitative results, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically (e.g., by UV-Vis spectroscopy or HPLC).

## Experimental Protocol 4: Determination of pKa

The pKa is a measure of the acidity of a compound. It is the negative logarithm of the acid dissociation constant (Ka).

#### Apparatus:

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solutions of a strong acid (e.g., HCl) and a strong base (e.g., NaOH)

#### Procedure (Potentiometric Titration):[\[12\]](#)

- Dissolve a known amount of **5-isothiocyanato-2-methylbenzofuran** in a suitable solvent (e.g., a mixture of water and an organic co-solvent if the compound is not water-soluble).

- Place the solution in a beaker with a magnetic stir bar and immerse a calibrated pH electrode.
- Slowly titrate the solution with a standardized solution of a strong base (if the compound is acidic) or a strong acid (if the compound is basic).
- Record the pH of the solution after each addition of the titrant.
- Plot the pH of the solution as a function of the volume of titrant added.
- The pKa is the pH at the half-equivalence point, where half of the compound has been neutralized.

## Synthesis Workflow

A plausible synthetic route for **5-isothiocyanato-2-methylbenzofuran** can be conceptualized based on established methods for the synthesis of benzofurans and the conversion of an amino group to an isothiocyanate.



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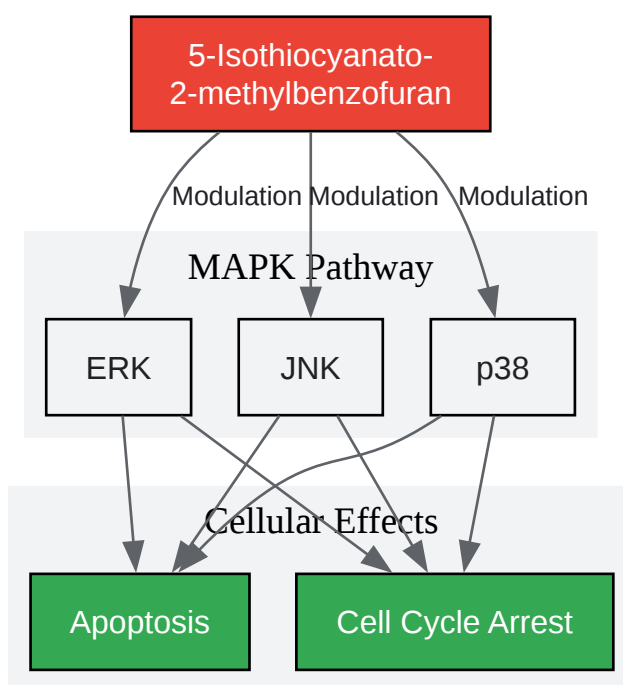
Caption: Proposed synthesis workflow for **5-isothiocyanato-2-methylbenzofuran**.

## Potential Signaling Pathways and Biological Activity

Benzofuran and isothiocyanate moieties are present in numerous biologically active compounds, suggesting that **5-isothiocyanato-2-methylbenzofuran** may exhibit interesting pharmacological properties, particularly in the areas of cancer and inflammation.<sup>[13][14]</sup>

## Anticancer Activity and Associated Signaling Pathways

Benzofuran derivatives have been shown to possess anticancer properties through various mechanisms, including the induction of apoptosis and cell cycle arrest.[13][15] Isothiocyanates are also well-documented for their cancer chemopreventive effects.[14] A key mechanism for isothiocyanates is the modulation of cellular signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) pathway.[16][17][18]

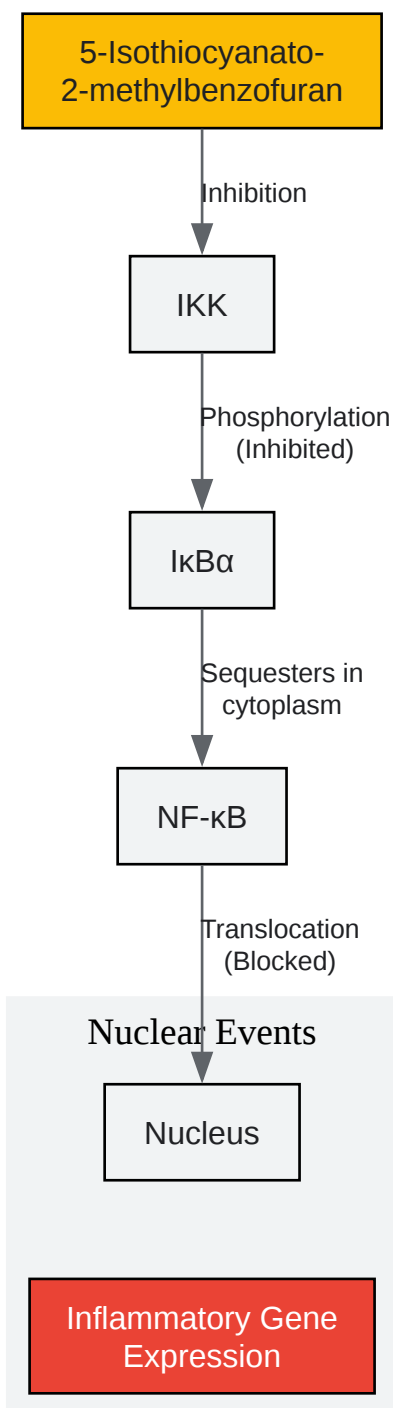


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Caption: Potential modulation of the MAPK signaling pathway by **5-isothiocyanato-2-methylbenzofuran**.

## Anti-inflammatory Activity and Associated Signaling Pathways

Isothiocyanates are known to exert anti-inflammatory effects, often through the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway.[19][20][21] NF- $\kappa$ B is a key regulator of the inflammatory response, controlling the expression of pro-inflammatory cytokines, chemokines, and adhesion molecules.[22][23][24]



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Caption: Postulated inhibition of the NF-κB signaling pathway.

## Conclusion



**5-Isothiocyanato-2-methylbenzofuran** is a compound of significant interest for drug discovery due to the established biological activities of its benzofuran and isothiocyanate components. While specific experimental data for this molecule is sparse, this guide provides a robust framework for its physicochemical characterization and an informed perspective on its potential mechanisms of action. The provided experimental protocols offer a clear path for researchers to elucidate the precise properties of this compound, and the outlined signaling pathways suggest promising avenues for investigating its therapeutic potential in cancer and inflammatory diseases. Further research is warranted to fully explore the pharmacological profile of this and related benzofuran isothiocyanates.

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